

Topic: Experimental Setup for Disodium Terephthalate-Based Battery Assembly

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

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Authored By: Gemini, Senior Application Scientist

Document ID: AN-DSTP-SIB-202601

Version: 1.0

Date: January 8, 2026

Abstract

Disodium terephthalate ($\text{Na}_2\text{C}_8\text{H}_4\text{O}_4$, hereafter Na_2TP) has emerged as a highly promising organic anode material for sodium-ion batteries (SIBs) due to its high theoretical capacity, low cost, and sustainable sourcing from polyethylene terephthalate (PET) waste.^{[1][2]} This document provides a comprehensive guide for researchers, scientists, and professionals in the energy storage field, detailing the experimental setup and protocols for constructing and testing Na_2TP -based half-cells. The protocols herein cover the entire workflow from electrode slurry preparation and casting to coin cell assembly and fundamental electrochemical characterization, with an emphasis on the scientific rationale behind each procedural step to ensure experimental robustness and reproducibility.

Introduction: The Case for Disodium Terephthalate

The pursuit of next-generation energy storage has intensified the search for electrode materials that are not only high-performing but also economically viable and environmentally benign. Organic electrode materials are a compelling alternative to traditional transition-metal oxides, and among them, disodium terephthalate stands out.^{[3][4]} Na₂TP offers a theoretical specific capacity of approximately 255 mAh/g, predicated on a two-sodium-ion redox mechanism.^{[5][6]} Its operational voltage is low enough to be suitable as an anode, yet sufficiently high to mitigate the risk of sodium dendrite formation, a common failure mode in sodium-metal-based systems.

A key advantage of Na₂TP is its potential role in a circular economy. Efficient chemical upcycling methods have been developed to synthesize Na₂TP from waste PET flakes in minutes, transforming a ubiquitous plastic pollutant into a valuable energy storage component.^{[1][2]} However, realizing the full potential of Na₂TP requires a meticulous approach to battery assembly. As an organic material, it suffers from inherent challenges such as low electronic conductivity and potential dissolution in common electrolytes, which must be addressed through careful electrode engineering.^{[5][7]}

This guide provides the foundational protocols to navigate these challenges and successfully assemble high-quality Na₂TP-based test cells for electrochemical evaluation.

Essential Materials and Equipment

Successful and repeatable battery assembly hinges on the quality of materials and the precision of the equipment used. The following tables summarize the necessary components.

Materials & Chemicals

Material/Chemical	Grade/Specification	Supplier Example	Purpose
Active Material	Disodium Terephthalate (Na ₂ TP)	Battery Grade, ≥98%	Stores sodium ions
Conductive Agent	Super P Carbon Black	Conductive Grade	Enhances electrode conductivity
Binder	Polyvinylidene fluoride (PVDF)	Battery Grade	Binds components and adheres to foil
Solvent	N-Methyl-2-pyrrolidone (NMP)	Anhydrous, ≥99.5%	Dissolves PVDF to form slurry
Current Collector	Copper (Cu) Foil	Battery Grade, 9-15 μm thick	Substrate for anode coating
Counter Electrode	Sodium (Na) Metal Cubes	≥99.8%, in oil	Reference and counter electrode
Separator	Glass Fiber Filter	Grade GF/F or similar	Ionic conductor, electronic insulator
Electrolyte	1 M NaClO ₄ in PC:EC (1:1 v/v)	Battery Grade, <20 ppm H ₂ O	Sodium ion transport medium
Cell Hardware	CR2032 Coin Cell Kits	Stainless Steel	Casing, spacers, spring, gasket

Equipment

Equipment	Key Specifications	Purpose
Glovebox	Argon atmosphere, <0.5 ppm O ₂ , <0.5 ppm H ₂ O	Inert environment for cell assembly[8]
Slurry Mixer	Planetary mixer or magnetic stirrer	Homogenizing electrode slurry[9]
Film Coater	Doctor Blade Applicator	Casting uniform electrode films[10]
Vacuum Oven	Capable of 80-120 °C	Drying electrodes to remove solvent
Electrode Punch	13-15 mm diameter circular cutter	Cutting precise electrode discs[11]
Rolling Press	Calender with adjustable pressure	Increasing electrode density
Coin Cell Crimper	Hydraulic or electric, for CR2032	Sealing the coin cell assembly[10]
Battery Analyzer	Potentiostat/Galvanostat	Electrochemical testing[12]

Protocol: Anode Preparation

The quality of the anode is paramount to the battery's performance. This protocol details the formulation of a composite electrode designed to overcome the low intrinsic conductivity of Na₂TP.

Slurry Formulation and Mixing

The electrode slurry is a homogenous mixture of the active material, a conductive agent, and a binder in a solvent. A common and effective weight ratio is 80% Na₂TP, 10% Super P carbon, and 10% PVDF binder.

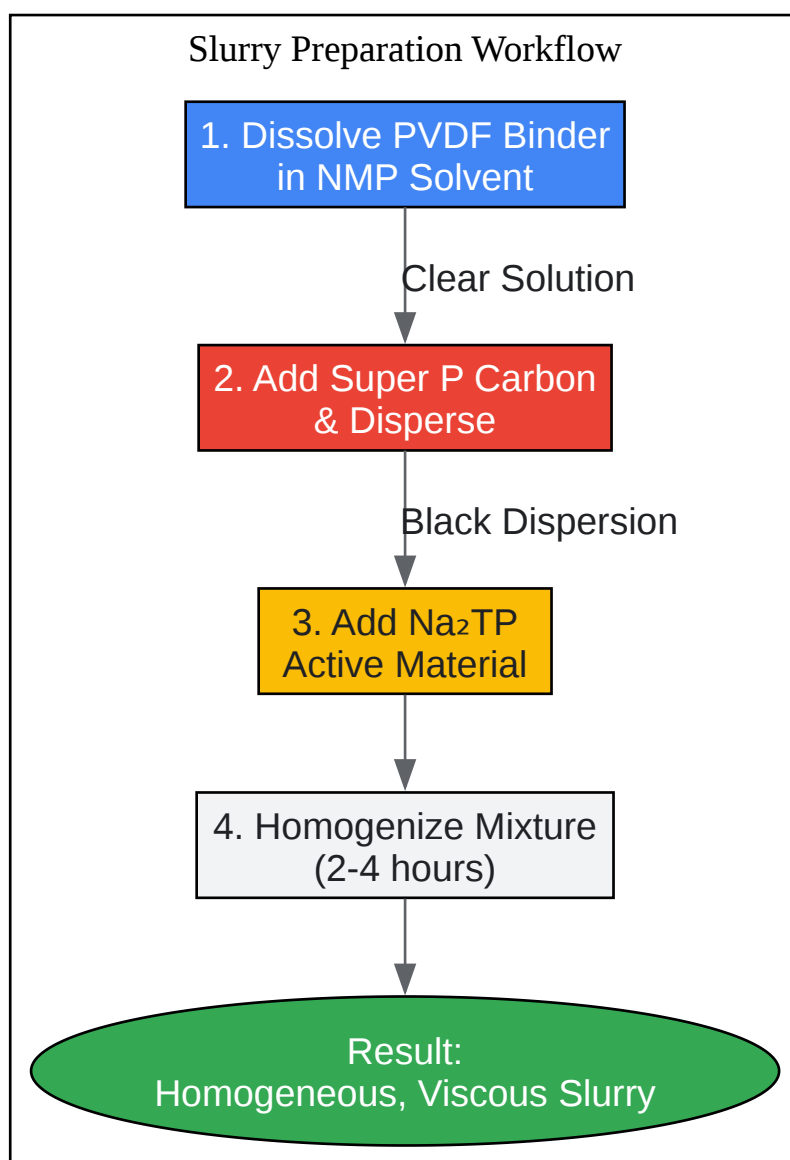
Causality:

- Na₂TP (80%): Maximizes the active material loading to achieve a higher specific capacity.

- Super P Carbon (10%): This conductive additive is critical. Organic materials like Na₂TP are typically poor electronic conductors. The carbon particles form a percolating network within the electrode, ensuring efficient electron transport to and from the active material during charge and discharge cycles.[\[5\]](#)
- PVDF Binder (10%): This polymer acts as a glue, ensuring the mechanical integrity of the electrode and maintaining strong adhesion between the active material/carbon composite and the copper current collector through repeated cycling.[\[11\]](#)

Step-by-Step Protocol:

- Binder Dissolution: In a glass vial, add the pre-weighed PVDF powder to the appropriate volume of NMP solvent. Seal the vial and stir using a magnetic stirrer (or mix in a planetary mixer) until the PVDF is completely dissolved, forming a clear, viscous solution. This may take several hours.
- Addition of Solids: Add the pre-weighed Super P carbon to the binder solution and mix for 30-60 minutes until the carbon is well-dispersed and no agglomerates are visible.
- Active Material Integration: Gradually add the pre-weighed Na₂TP powder to the mixture.
- Homogenization: Continue mixing the complete slurry for at least 2-4 hours at a moderate speed. The final slurry should be smooth, viscous, and uniformly black, with no visible lumps. The consistency should be similar to that of paint or honey.[\[9\]](#)[\[13\]](#)



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Figure 1: Workflow for preparing the Na₂TP electrode slurry.

Electrode Casting and Drying

- Substrate Preparation: Secure a sheet of copper foil onto the flatbed of the doctor blade coater. Ensure the surface is clean and free of wrinkles.
- Casting: Pour a line of the prepared slurry along one edge of the copper foil. Set the doctor blade to a specific gap (e.g., 100-150 μm) to control the thickness. Draw the blade across the foil at a slow, steady pace to cast a uniform wet film.[\[10\]](#)[\[14\]](#)

- **Drying:** Carefully transfer the coated foil into a vacuum oven. Dry at 80-120 °C under vacuum for at least 12 hours to completely remove the NMP solvent. The presence of residual solvent can severely degrade battery performance.^[11]
- **Calendering (Optional):** After drying, the electrode sheet can be passed through a rolling press to increase its density and improve particle-to-particle electrical contact. This step typically enhances rate performance and volumetric energy density.

Electrode Discs Preparation

- Using a sharp, circular punch (e.g., 14 mm diameter), cut discs from the coated and dried electrode sheet.
- Gently brush away any loose powder from the edges of the discs.
- Measure the mass of several discs to determine the average active material loading (typically 1.0 - 2.0 mg/cm²). Store the finished electrodes in a vacuum-sealed container or inside the glovebox until cell assembly.

Protocol: CR2032 Coin Cell Assembly

Crucial Safety Note: All cell assembly steps must be performed inside an argon-filled glovebox where moisture and oxygen levels are maintained below 0.5 ppm.^[8] Sodium metal is highly reactive and can cause fire if exposed to air or moisture.

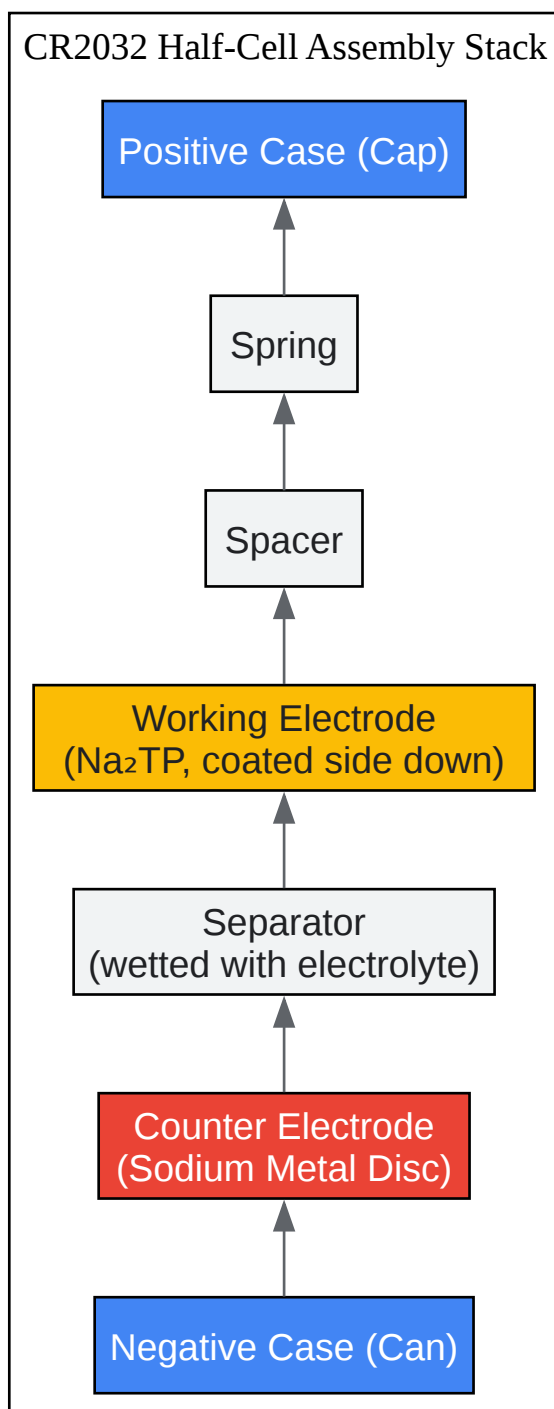
Component Preparation

- Transfer all necessary components into the glovebox antechamber and evacuate/refill with argon at least three times: Na₂TP electrode discs, CR2032 parts, separator discs (pre-cut to ~19 mm diameter), electrolyte, and assembly tools (tweezers, pipette).
- Prepare the sodium metal counter electrode. Using a scalpel, carefully cut a small piece from the sodium cube, removing any oxidized outer layer. Press the fresh sodium into a thin, flat disc using a press or a flat surface.^[8] The sodium disc should be slightly larger than the Na₂TP electrode (e.g., 15 mm).

Stacking and Sealing

The following sequence outlines the assembly of a standard CR2032 half-cell.

- Place the negative case (the larger cap) onto a clean, insulating surface within the glovebox.
- Carefully place the freshly prepared sodium metal disc into the center of the negative case.
- Using non-metallic tweezers, place one disc of the glass fiber separator on top of the sodium metal.
- Using a micropipette, add 2-3 drops (~40-60 μL) of the electrolyte onto the separator. Ensure the separator is fully wetted but avoid excessive flooding.[\[10\]](#)
- Place the Na_2TP working electrode disc on top of the wetted separator, with the black coated side facing down (in contact with the separator).[\[11\]](#)
- Place a stainless steel spacer on top of the Na_2TP electrode.
- Place the spring (wave spring) on top of the spacer. This ensures good internal pressure and contact.
- Place the positive case (the smaller cap with the sealing gasket) over the stack.
- Carefully transfer the assembled stack into the die of the coin cell crimper.
- Crimp the cell with sufficient pressure (typically ~800-1000 psi) to create a hermetic seal.[\[10\]](#)
- Remove the sealed cell, wipe the exterior with a lint-free cloth, and label it immediately. Let the cell rest for a few hours before testing to allow for complete electrolyte wetting of the electrode pores.



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Figure 2: Layered stacking order for a Na₂TP vs. Na metal coin cell.

Protocol: Electrochemical Characterization

Once assembled, the cells are ready for electrochemical testing to evaluate the performance of the Na₂TP anode.

Typical Performance Metrics

The following table provides representative data for Na₂TP anodes, which can serve as a benchmark for newly assembled cells.

Parameter	Typical Value	Conditions	Reference
Reversible Capacity	220-250 mAh g ⁻¹	Low C-rate (e.g., C/10)	[7][15]
Average Voltage	~0.4 V vs. Na ⁺ /Na	Galvanostatic Cycling	[7]
Initial Coulombic Efficiency	70-85%	1st Cycle	[5]
Cycling Stability	>98% capacity retention after 100 cycles	C/5 rate	[16]

Recommended Test Protocols

- Cyclic Voltammetry (CV):
 - Purpose: To identify the potentials at which sodiation (reduction) and desodiation (oxidation) occur.
 - Procedure: Scan the cell potential at a slow rate (e.g., 0.1 mV/s) within a defined voltage window (e.g., 0.01 V to 2.0 V vs. Na⁺/Na). The resulting peaks correspond to the redox reactions of Na₂TP.
- Galvanostatic Charge-Discharge Cycling:
 - Purpose: To measure the key performance metrics of capacity, Coulombic efficiency, and cycle life.

- Procedure: Cycle the battery between the same voltage limits as the CV test (e.g., 0.01 V to 2.0 V) at a constant current. The current is typically set relative to the theoretical capacity (a "C-rate"). For example, a C/10 rate for a cell with 1 mg of Na₂TP (theoretical capacity 0.255 mAh) would be 0.0255 mA.
- Key Outputs:
 - Specific Capacity (mAh/g): Total charge passed divided by the active material mass.
 - Coulombic Efficiency (%): (Discharge Capacity / Charge Capacity) x 100. For an anode, this should approach 100% after the initial cycles.
- Electrochemical Impedance Spectroscopy (EIS):
 - Purpose: To analyze the internal resistances of the cell, including the charge-transfer resistance (R_{ct}) and the resistance of the solid-electrolyte interphase (SEI) that forms on the electrode surface.[\[12\]](#)[\[17\]](#)
 - Procedure: Apply a small AC voltage perturbation (e.g., 5-10 mV) over a wide frequency range (e.g., 100 kHz to 0.01 Hz) and measure the impedance response. This is typically done on a fully charged or discharged cell.

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- To cite this document: BenchChem. [Topic: Experimental Setup for Disodium Terephthalate-Based Battery Assembly]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12388295/docs#topic-experimental-setup-for-disodium-terephthalate-based-battery-assembly\]](https://www.benchchem.com/product/b12388295/docs#topic-experimental-setup-for-disodium-terephthalate-based-battery-assembly)

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